

Spectroscopic Analysis of Acid Yellow 110: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Acid Yellow 110*

CAS No.: *12220-74-5*

Cat. No.: *B1173300*

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For the Attention of Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the spectroscopic characterization of the azo dye, **Acid Yellow 110** (CAS No. 12220-74-5). Following a comprehensive search of publicly accessible scientific literature and databases, it has been determined that detailed, quantitative spectroscopic data (UV-Vis, IR, and NMR) for this specific compound are not readily available. This information is likely held within the internal records of chemical manufacturers or may be found in specialized, proprietary databases.

This document, therefore, provides a foundational framework for researchers seeking to perform such an analysis. It outlines the general properties of **Acid Yellow 110**, presents standardized experimental protocols for the spectroscopic analysis of azo dyes, and includes a logical workflow for the characterization process.

General Information of Acid Yellow 110

Property	Information
Chemical Name	C.I. Acid Yellow 110
CAS Number	12220-74-5[1][2][3][4][5][6]
Chemical Class	Azo Dye[7]
Appearance	Yellow Powder[8]
Applications	Dyeing of wool, silk, and polyamide fabrics.[3]

General Experimental Protocols for Azo Dye Analysis

The following sections detail generalized methodologies for acquiring UV-Vis, IR, and NMR spectra for an azo dye like **Acid Yellow 110**. These protocols are intended as a starting point and may require optimization based on the specific instrumentation and sample characteristics.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is employed to determine the electronic absorption properties of the dye, which are responsible for its color.

- Instrumentation: A dual-beam UV-Vis spectrophotometer.
- Sample Preparation:
 - Prepare a stock solution of the dye in a suitable solvent (e.g., deionized water or ethanol) at a concentration of approximately 1 mg/mL.
 - From the stock solution, prepare a series of dilutions to determine a concentration that gives a maximum absorbance reading between 0.5 and 1.5.
- Data Acquisition:
 - Record the spectrum over a wavelength range of 200-800 nm.
 - Use the solvent as a blank for baseline correction.

- Identify the wavelength of maximum absorption (λ_{max}).
- Data Analysis: The molar absorptivity (ϵ) can be calculated using the Beer-Lambert law ($A = \epsilon cl$), where A is the absorbance at λ_{max} , c is the molar concentration, and l is the path length of the cuvette.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule by measuring the absorption of infrared radiation.

- Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer.
- Sample Preparation:
 - KBr Pellet Method: Mix a small amount of the dry dye powder with potassium bromide (KBr) in a mortar and pestle. Press the mixture into a thin, transparent pellet using a hydraulic press.
 - Attenuated Total Reflectance (ATR): Place a small amount of the solid dye sample directly onto the ATR crystal.
- Data Acquisition:
 - Record the spectrum over a wavenumber range of 4000-400 cm^{-1} .
 - Acquire a background spectrum of the empty sample compartment (or the clean ATR crystal) before running the sample.
- Data Analysis: Identify characteristic absorption bands for functional groups expected in an azo dye, such as -N=N- (azo), -SO₃H (sulfonic acid), aromatic C-H, and C=C bonds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

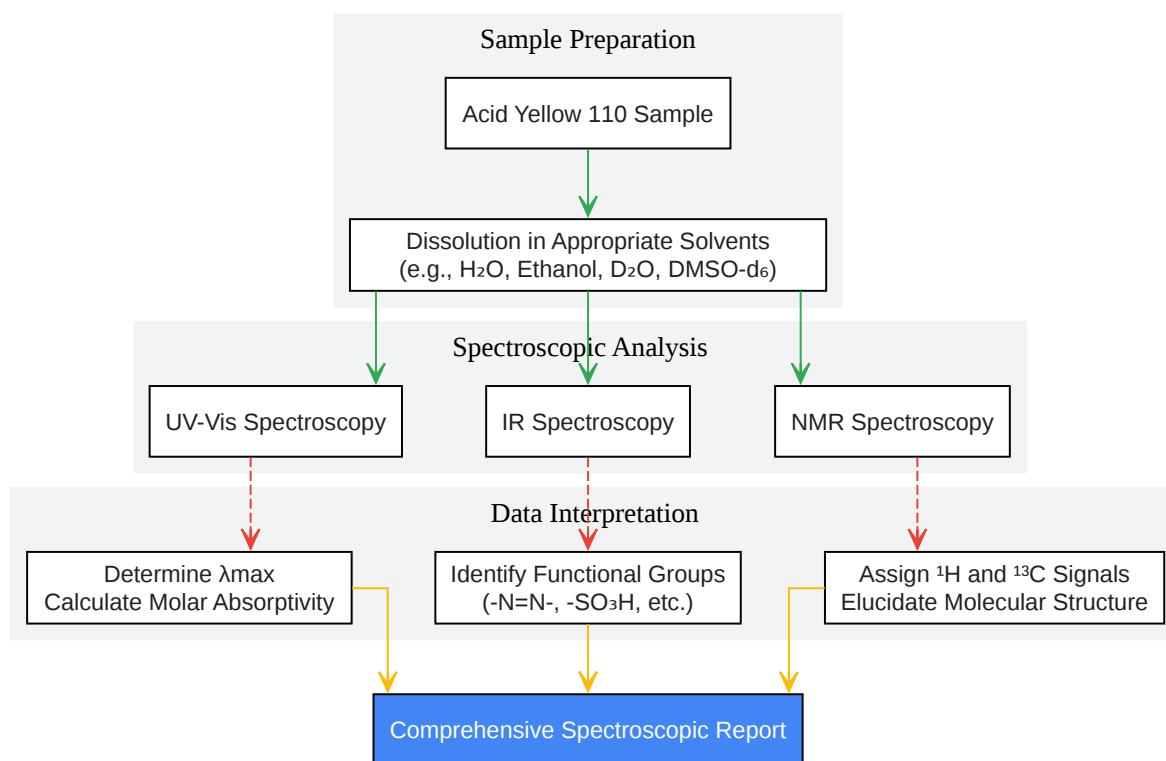
NMR spectroscopy provides detailed information about the structure and chemical environment of the hydrogen (¹H NMR) and carbon (¹³C NMR) atoms in the molecule.

- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).

- Sample Preparation:
 - Dissolve approximately 5-10 mg of the dye in a suitable deuterated solvent (e.g., D₂O, DMSO-d₆).
 - Add a small amount of a reference standard, such as tetramethylsilane (TMS) or a water-soluble equivalent, if not already present in the solvent.
- Data Acquisition:
 - Acquire ¹H NMR and ¹³C NMR spectra.
 - Additional experiments like COSY and HSQC may be performed to aid in structure elucidation.
- Data Analysis: Analyze the chemical shifts, integration (for ¹H NMR), and coupling patterns to assign the signals to specific protons and carbons in the molecular structure.

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates a logical workflow for the comprehensive spectroscopic characterization of an azo dye.



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Caption: A generalized workflow for the spectroscopic analysis of an azo dye.

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